

# Proper Disposal of Axitinib-13CD3: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: Axitinib-13CD3

Cat. No.: B1503775

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This document provides essential safety and logistical information for the proper disposal of **Axitinib-13CD3**, a stable isotope-labeled compound intended for research use only. Adherence to these procedures is crucial for maintaining a safe laboratory environment and ensuring compliance with environmental regulations. **Axitinib-13CD3** is a non-radioactive compound, but as a pharmaceutical-related substance with potential biological activity, it requires careful handling and disposal.<sup>[1][2]</sup> One safety data sheet classifies the compound as harmful if swallowed, in contact with skin, or inhaled, and it may cause skin and serious eye irritation.<sup>[3]</sup>

## Hazard and Disposal Summary

For quick reference, the following table summarizes the key hazard classifications and recommended disposal methods for **Axitinib-13CD3**.

Hazard Classification	Disposal Recommendation
Harmful if swallowed, in contact with skin, or if inhaled <sup>[3]</sup>	Offer to a licensed hazardous material disposal company <sup>[2]</sup>
Causes skin and serious eye irritation	Incineration in a facility with an afterburner and scrubber
Slightly hazardous for water	Prevent release into groundwater, water courses, or sewage systems

## Step-by-Step Disposal Protocol

Researchers and laboratory personnel must follow these steps to ensure the safe disposal of **Axitinib-13CD3**, whether as expired material, unused stock, or contaminated labware.

1. Personal Protective Equipment (PPE): Before handling **Axitinib-13CD3** for disposal, ensure you are wearing appropriate PPE, including:

- Safety goggles
- Chemical-resistant gloves
- Laboratory coat

2. Waste Segregation:

- Solid Waste: Collect any solid **Axitinib-13CD3**, such as expired or unused powder, in a clearly labeled, sealed container designated for chemical waste. This includes any grossly contaminated items like weigh boats or spatulas.
- Contaminated Labware: Disposable items that have come into contact with **Axitinib-13CD3** (e.g., pipette tips, centrifuge tubes, gloves) should be placed in a designated hazardous waste container.
- Liquid Waste: Solutions containing **Axitinib-13CD3** should be collected in a sealed, properly labeled hazardous waste container. Do not pour solutions down the drain.

3. Labeling: All waste containers must be clearly labeled with the following information:

- The words "Hazardous Waste"
- The full chemical name: "(E)-N-(methyl-13C-d3)-2-((3-(2-(pyridin-2-yl)vinyl)-1H-indazol-6-yl)thio)benzamide" or "**Axitinib-13CD3**"
- Associated hazards (e.g., "Harmful," "Irritant")

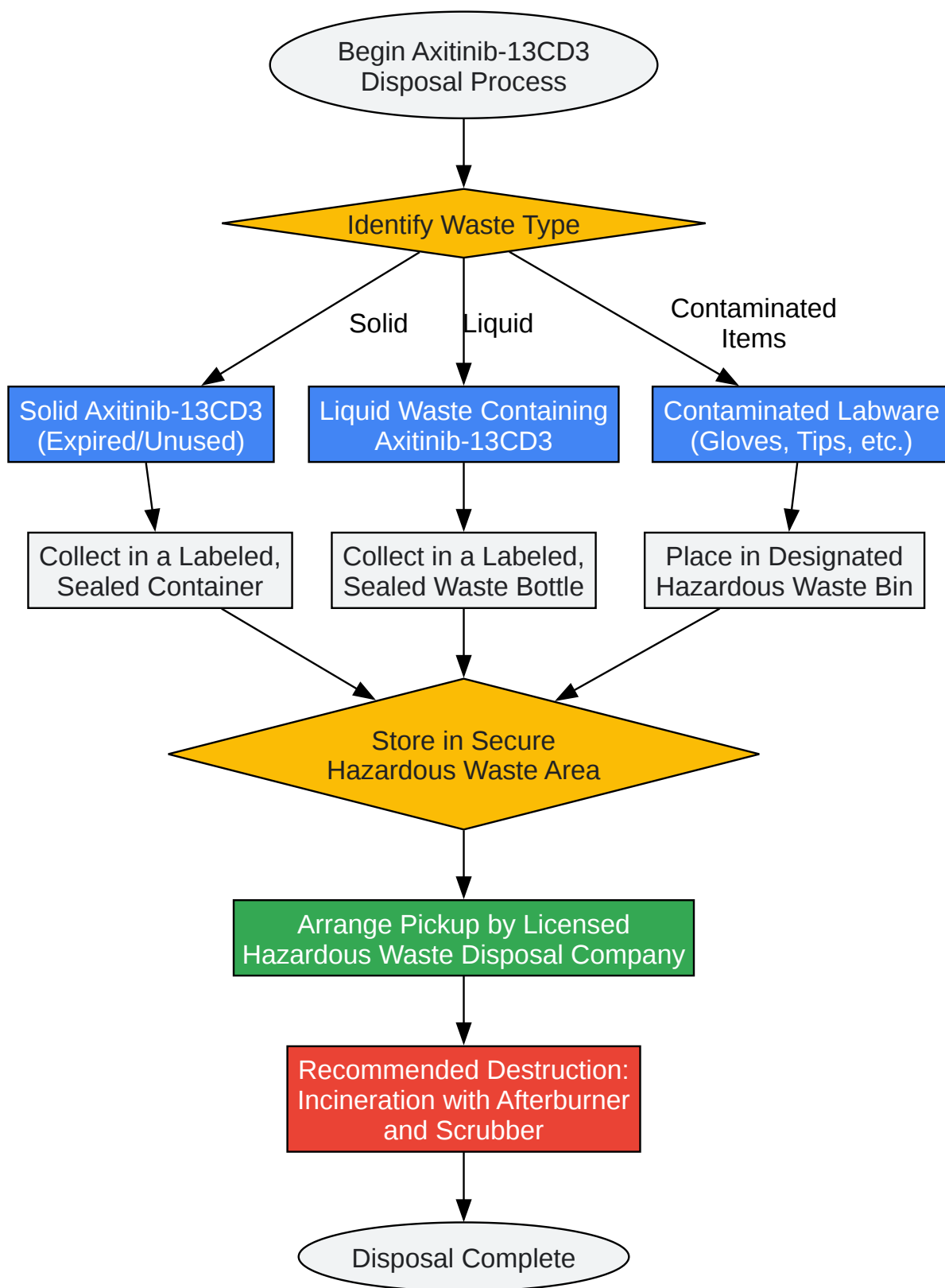
4. Storage: Store the sealed hazardous waste containers in a designated, secure area away from incompatible materials, awaiting pickup by a licensed disposal service.

#### 5. Professional Disposal:

- Excess and expired **Axitinib-13CD3** must be disposed of through a licensed hazardous material disposal company.
- The recommended method of destruction is incineration in a suitably equipped facility, typically one with an afterburner and scrubber, to ensure complete breakdown of the compound.
- Always comply with all federal, state, and local regulations concerning the disposal of chemical waste.

## Disposal Decision Workflow

The following diagram outlines the decision-making process for the proper disposal of **Axitinib-13CD3** and associated materials.



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## References

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